

Essential Guide to the Proper Disposal of AT-076

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT-076

Cat. No.: B605653

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For researchers and professionals in the fields of science and drug development, the responsible management and disposal of chemical compounds are paramount to ensuring a safe laboratory environment and regulatory compliance. This document provides a comprehensive, step-by-step guide for the proper disposal of **AT-076**, a potent opioid pan antagonist used in research. Due to the absence of a specific Safety Data Sheet (SDS) in the public domain, a conservative approach, treating the compound as potentially hazardous, is essential.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **AT-076** with the appropriate personal protective equipment (PPE). This includes, but is not limited to:

- Chemical-resistant gloves
- Safety goggles
- A laboratory coat

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Quantitative and Chemical Data

The following table summarizes the known chemical and physical properties of **AT-076**.^{[1][2]} This information is critical for understanding the nature of the compound and for making

informed decisions regarding its handling and disposal.

Property	Value
IUPAC Name	(3R)-7-hydroxy-N-[(2S)-1-[4-(3-hydroxyphenyl)piperidin-1-yl]-3-methylbutan-2-yl]-1,2,3,4-tetrahydroisoquinoline-3-carboxamide
CAS Number	1657028-64-2
Molecular Formula	C ₂₆ H ₃₅ N ₃ O ₃
Molar Mass	437.584 g·mol ⁻¹
Appearance	Not specified (Assumed solid)
Solubility	Not specified
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C.[2]

Step-by-Step Disposal Protocol for AT-076

The following protocol is based on general best practices for the disposal of research chemicals and hazardous waste.[3] Always consult with your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with local and national regulations.[4]

1. Waste Identification and Segregation:

- Treat as Hazardous Waste: In the absence of specific hazard data, **AT-076** and any materials contaminated with it must be treated as hazardous chemical waste.
- Segregate Waste Streams:
 - Solid Waste: Collect unused or expired **AT-076**, contaminated PPE (gloves, weigh boats, etc.), and any spill cleanup materials in a designated, compatible, and clearly labeled hazardous waste container.

- Liquid Waste: If **AT-076** has been dissolved in a solvent, collect the solution in a separate, compatible, and labeled liquid hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines. Do not dispose of liquid waste containing **AT-076** down the drain.
- Sharps: Any needles or other sharps contaminated with **AT-076** must be disposed of in a designated, puncture-proof sharps container for hazardous chemical waste.

2. Waste Containment and Labeling:

- Container Selection: Use containers that are chemically compatible with **AT-076** and any solvents used. Ensure containers are in good condition and can be securely sealed.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**AT-076**," the approximate quantity, and the date of accumulation.

3. Storage of Waste:

- Store sealed hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) until they are collected for disposal.
- Ensure the storage area is away from general laboratory traffic and incompatible materials.

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal contractor.
- Provide all necessary documentation, including the chemical name and any other available information, to the disposal personnel.

Experimental Protocols

While no specific experimental protocols for the neutralization of **AT-076** are available, a general approach for the disposal of potent pharmaceutical compounds involves incineration by a licensed hazardous waste facility. Chemical neutralization should not be attempted without a validated protocol and the explicit approval of your institution's EHS department.

Logical Workflow for AT-076 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **AT-076**.



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Caption: Workflow for the safe disposal of **AT-076** waste.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **AT-076**, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. AT-076 - Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
- 3. nswai.org [nswai.org]
- 4. m.atcointernational.com [m.atcointernational.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com